

role of Vps34-IN1 in phosphoinositide 3-kinase inhibition

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Compound Focus: Vps34-IN-1

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Compound Profile and Selectivity

The table below summarizes the key biochemical and cellular characteristics of VPS34-IN1:

Property	Description
Target	Vacuolar Protein Sorting 34 (Vps34), the sole class III PI3K [1] [2]
In Vitro IC ₅₀	25 nM [1] [2]
Selectivity Profile	Highly selective; no significant inhibition of 340 protein kinases or 25 other lipid kinases tested, including all class I and class II PI3K isoforms [1] [3]
Primary Cellular Effect	Rapid, dose-dependent reduction of cellular PtdIns(3)P; disperses PtdIns(3)P-binding probes from endosome membranes within 1 minute [1]
Key Downstream Target	Serum- and glucocorticoid-regulated kinase 3 (SGK3); VPS34-IN1 induces a rapid 50-60% loss of SGK3 phosphorylation [1] [2]

Mechanisms of Action and Key Applications

- **Metabolic Reprogramming:** Studies in heterozygous Vps34 kinase-dead mice, which model pharmacological inhibition, showed that reduced Vps34 activity enhances insulin sensitivity and glucose tolerance [5]. The mechanism involves reprogramming mitochondrial metabolism, reducing hepatic glucose production, and increasing glucose uptake in muscle [5].

Experimental Protocol Guidance

Key methodological considerations for using VPS34-IN1 in cellular assays are summarized below:

Aspect	Protocol Details
Validating Target Engagement	Treat cells and monitor rapid dispersal of fluorescent PtdIns(3)P probes (e.g., GFP-2xFYVE) from endosomes. Significant effects can be seen within 1-5 minutes of treatment [1].
Monitoring Downstream Inhibition	Use Western blotting to detect a rapid reduction in SGK3 phosphorylation. A ~50-60% loss can occur within 1 minute of treatment, serving as a robust biomarker for Vps34 inhibition [1] [2].
Assessing Autophagy	Monitor autophagy using GFP-LC3 translocation. VPS34-IN1 treatment reduces the number of GFP-LC3 puncta per cell, indicating inhibition of autophagosome formation [3] [6].
Combination Studies	To dissect phosphoinositide signaling, combine with class I PI3K inhibitors (e.g., GDC-0941). This can reveal complementary pathways, as seen in the near-complete ablation of SGK3 activity [1].

Therapeutic Potential and Research Utility

- **Therapeutic Implications:** Research using VPS34-IN1 and related inhibitors suggests Vps34 is a potential drug target for several conditions. The antileukemic activity of VPS34-IN1 highlights its potential in oncology [3]. The enhanced insulin sensitivity observed in models of Vps34 inhibition suggests potential for Type-2 diabetes [5]. Furthermore, VPS34's role in thrombosis indicates relevance for cardiovascular diseases [7].

- **Utility as a Research Probe:** VPS34-IN1's primary value lies in its high selectivity, which makes it an excellent chemical probe for delineating the physiological and cellular roles of Vps34's kinase activity, distinct from its scaffolding function [1] [5]. Monitoring SGK3 phosphorylation provides a reliable cellular biomarker for Vps34 activity, analogous to the use of Akt phosphorylation for class I PI3K activity [1] [2].

VPS34-IN1 is a foundational tool for investigating PtdIns(3)P-dependent processes. Its most critical and rapid cellular readout is the loss of SGK3 phosphorylation, which you can typically detect within one minute of treatment [1].

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References

1. Characterization of VPS34-IN1, a selective inhibitor ... [pmc.ncbi.nlm.nih.gov]
2. Characterization of VPS34-IN1, a selective inhibitor ... [pubmed.ncbi.nlm.nih.gov]
3. Antileukemic activity of the VPS34-IN1 inhibitor in acute ... [nature.com]
4. Regulatory Mechanisms Governing the Autophagy-Initiating ... [pmc.ncbi.nlm.nih.gov]
5. Vps34 PI 3-kinase inactivation enhances insulin sensitivity ... [nature.com]
6. Targeting VPS34 in autophagy: An update on ... [sciencedirect.com]
7. Class III Phosphatidylinositol-3 Kinase/Vacuolar Protein ... [link.springer.com]

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